

physical properties of 2-Bromo-5-fluorobenzyl alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-fluorobenzyl alcohol

Cat. No.: B1333231

[Get Quote](#)

An In-depth Technical Guide on the Physical Properties of 2-Bromo-5-fluorobenzyl Alcohol

This technical guide provides a comprehensive overview of the core physical properties of **2-Bromo-5-fluorobenzyl alcohol** (CAS No. 202865-66-5), a key intermediate in the pharmaceutical and organic synthesis industries.^{[1][2]} This document is intended for researchers, scientists, and professionals involved in drug development and fine chemical synthesis.

Core Physical and Chemical Properties

2-Bromo-5-fluorobenzyl alcohol is a solid, crystalline compound at room temperature.^{[3][4][5]} Its unique molecular structure, featuring both bromine and fluorine substituents on a benzyl alcohol backbone, makes it a versatile building block for introducing specific functionalities into more complex molecules.^{[2][4]}

Quantitative Data Summary

The key physical properties of **2-Bromo-5-fluorobenzyl alcohol** are summarized in the table below. These values are critical for designing experimental conditions, including reaction setup, purification, and storage.

Property	Value	Source(s)
CAS Number	202865-66-5	[1] [2] [3] [4] [6]
Molecular Formula	C ₇ H ₆ BrFO	[7] [8]
Molecular Weight	205.02 g/mol	[7] [8]
Appearance	Off-white to colorless solid/crystal	[1] [3] [4] [5]
Melting Point	91-94 °C	[2] [4]
Boiling Point	252.5 ± 25.0 °C (Predicted)	[3]
Density	1.658 ± 0.06 g/cm ³ (Predicted)	[3]
Water Solubility	Slightly soluble	[1] [3] [4]
pKa	13.67 ± 0.10 (Predicted)	[3]
Storage Conditions	Sealed in a dry place at room temperature	[3] [5]

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections detail generalized standard procedures for measuring key properties and a specific protocol for the synthesis of the title compound.

Determination of Melting Point

The melting point of **2-Bromo-5-fluorobenzyl alcohol** can be determined using a standard digital melting point apparatus.

Methodology:

- **Sample Preparation:** A small, dry sample of the crystalline compound is finely crushed and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed into the heating block of the melting point apparatus.

- **Measurement:** The temperature is increased at a controlled rate (e.g., 2 °C/min) near the expected melting point.
- **Data Recording:** The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid. For **2-Bromo-5-fluorobenzyl alcohol**, this range is typically observed between 91-94 °C.[\[2\]](#)[\[4\]](#)

Synthesis of 2-Bromo-5-fluorobenzyl alcohol

This compound is typically synthesized via the reduction of its corresponding aldehyde, 2-bromo-5-fluorobenzaldehyde.[\[1\]](#)

Materials:

- 2-bromo-5-fluorobenzaldehyde (369 mmol)
- Ethanol (375 mL)
- Sodium borohydride (118 mmol)
- Water (9 mL)
- Ethyl acetate
- Saturated brine solution
- Anhydrous sodium sulfate

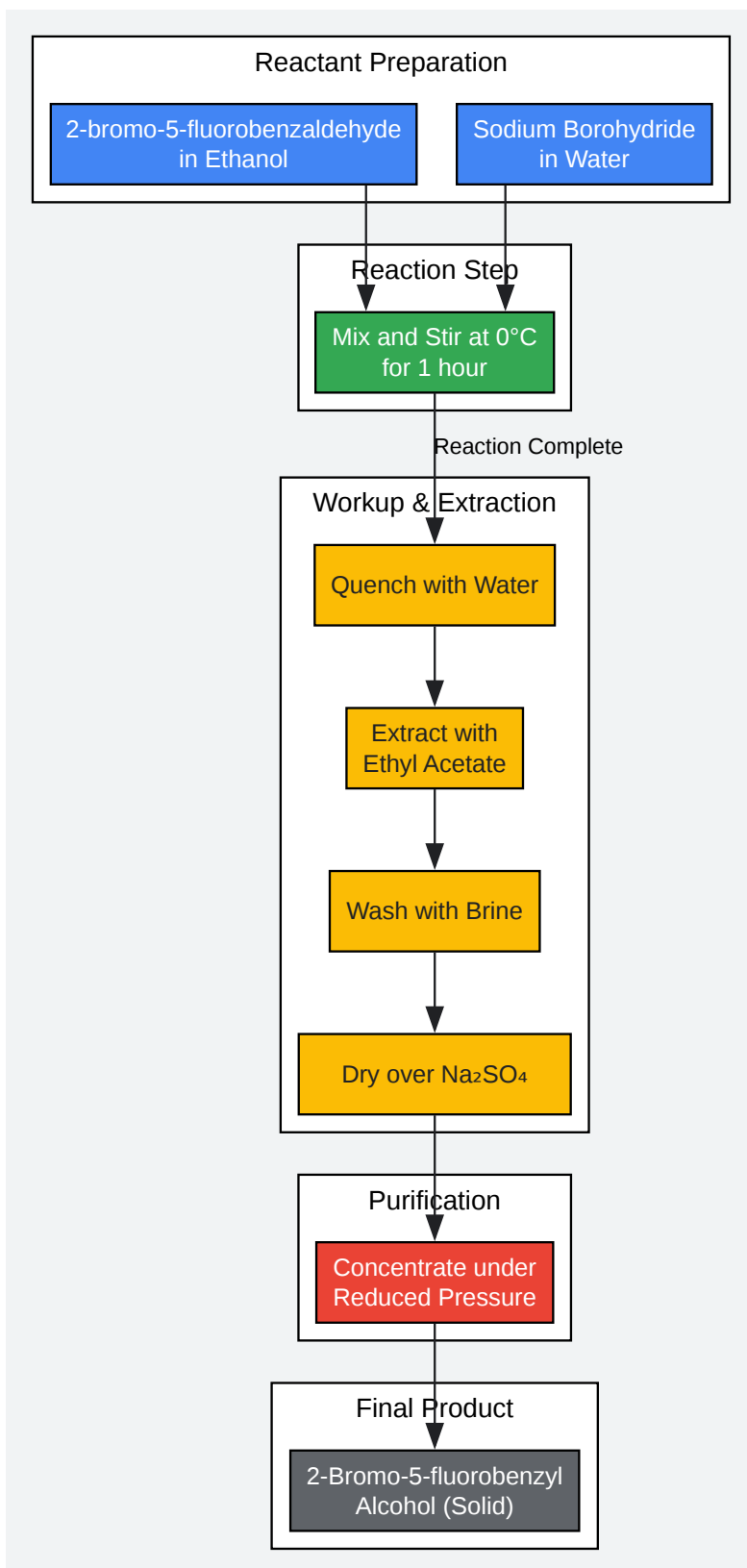
Procedure:

- A solution of 2-bromo-5-fluorobenzaldehyde (75.0 g, 369 mmol) in ethanol (375 mL) is prepared in a reaction vessel and cooled to 0 °C in an ice bath.[\[1\]](#)
- A solution of sodium borohydride (4.47 g, 118 mmol) in water (9 mL) is added slowly to the cooled aldehyde solution.[\[1\]](#)
- The reaction mixture is stirred at 0 °C for 1 hour.[\[1\]](#)
- Upon reaction completion, water and ethyl acetate are added to the mixture.[\[1\]](#)

- The product is extracted into the organic phase using ethyl acetate. The organic extracts are combined.[\[1\]](#)
- The combined organic layer is washed with a saturated brine solution and subsequently dried over anhydrous sodium sulfate.[\[1\]](#)
- The solvent is removed by concentration under reduced pressure to yield **2-bromo-5-fluorobenzyl alcohol** as a colorless solid.[\[1\]](#)

Workflow and Process Visualization

To aid in the conceptualization of the experimental process, the following diagram illustrates the synthesis workflow for **2-Bromo-5-fluorobenzyl alcohol**.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-Bromo-5-fluorobenzyl alcohol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-5-fluorobenzyl alcohol | 202865-66-5 [chemicalbook.com]
- 2. nbino.com [nbino.com]
- 3. 202865-66-5 CAS MSDS (2-Bromo-5-fluorobenzyl alcohol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. nbino.com [nbino.com]
- 5. 2-Bromo-5-fluorobenzyl alcohol | 202865-66-5 [sigmaaldrich.com]
- 6. 2-Bromo-5-fluorobenzyl alcohol | 202865-66-5 [chemicalbook.com]
- 7. scbt.com [scbt.com]
- 8. usbio.net [usbio.net]
- To cite this document: BenchChem. [physical properties of 2-Bromo-5-fluorobenzyl alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333231#physical-properties-of-2-bromo-5-fluorobenzyl-alcohol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com